

Discovery and history of pillar-shaped macrocyclic hosts

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Compound of Interest

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An In-depth Technical Guide to the Discovery and History of Pillar-Shaped Macrocyclic Hosts
For Researchers, Scientists, and Drug Development Professionals

Abstract

Pillar-shaped macrocyclic hosts, primarily known as pillar[n]arenes, represent a significant and relatively new class of supramolecular hosts since their discovery in 2008. Composed of hydroquinone units linked by methylene bridges at their para-positions, these molecules possess a unique symmetrical, pillar-like architecture with an electron-rich cavity. This structure imparts them with remarkable host-guest properties, enabling the encapsulation of a wide array of guest molecules. Their facile, high-yield synthesis and the ease with which they can be functionalized have made them highly attractive for a broad range of applications, including drug delivery systems, chemical sensing, and the construction of advanced materials. This guide provides a comprehensive overview of the discovery and historical development of pillararenes, details their synthesis and functionalization, presents key quantitative data on their properties, and outlines experimental protocols for their preparation.

Discovery and Historical Development

The field of supramolecular chemistry is marked by the discovery of novel macrocyclic hosts that define new avenues of research. While crown ethers, cyclodextrins, and calixarenes have been the traditional pillars of host-guest chemistry, a new class of macrocycles emerged in 2008.

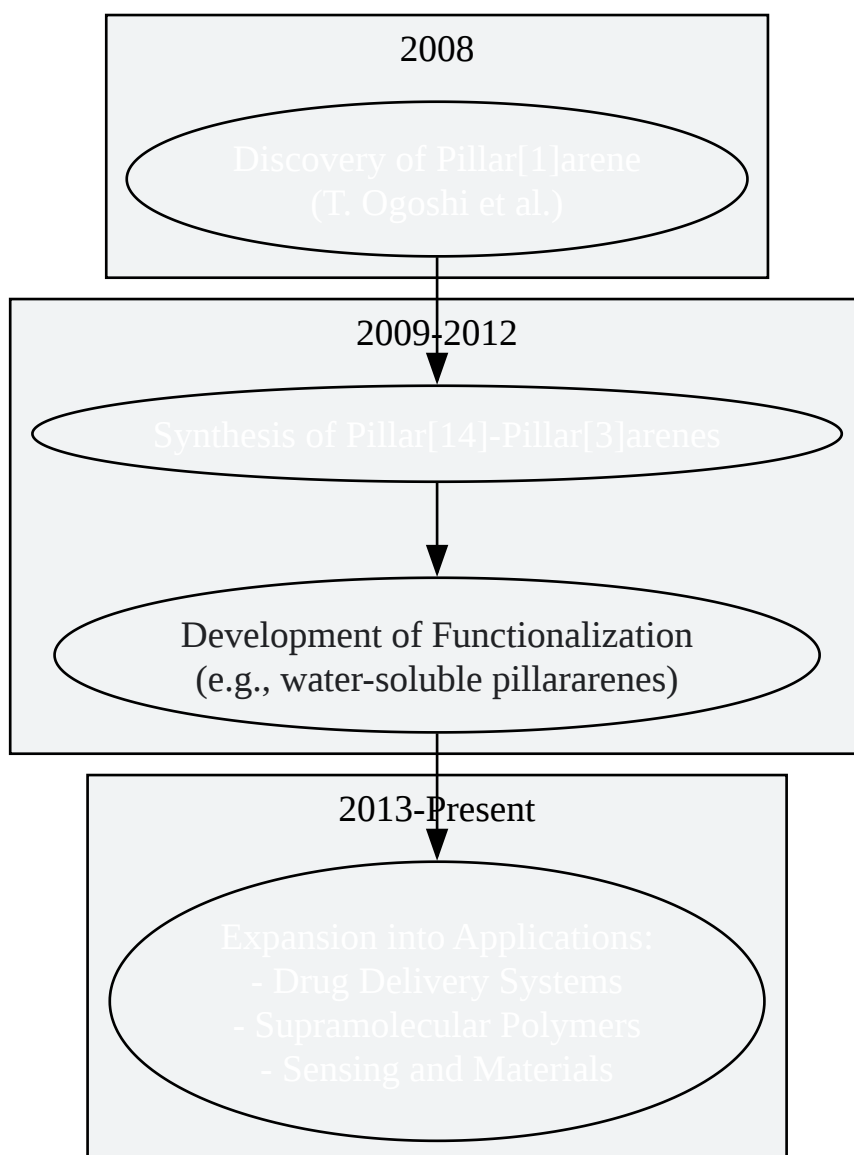
The First Synthesis

In 2008, the research group of Professor Tomoki Ogoshi at Kanazawa University, Japan, reported the synthesis of the first pillar-shaped macrocyclic host, 1,4-dimethoxypillar[1]arene.[2][3][4][5] The discovery was the result of a Lewis acid-catalyzed condensation reaction between 1,4-dimethoxybenzene and paraformaldehyde.[6] This reaction yielded a pentameric macrocycle with hydroquinone units linked at the para-positions by methylene bridges, a structure distinct from the meta-bridged architecture of the well-known calixarenes.[7] Ogoshi and his colleagues named this new family of molecules "pillararenes" due to their cylindrical or pillar-like shape and their composition of aromatic "arene" moieties.[2] The parent pillar[1]arene, featuring hydroxyl groups, was subsequently prepared by the demethylation of the methoxy-substituted precursor using boron tribromide.[2]

Chronological Milestones

Since their initial discovery, the chemistry of pillararenes has developed rapidly.[7] Researchers have focused on synthesizing different sizes of these macrocycles, exploring various functionalization strategies, and investigating their host-guest properties and applications.

- 2008: Tomoki Ogoshi's group reports the first synthesis of pillar[1]arene.[8][9][10][11][12]
- Post-2008: Syntheses of larger pillar[n]arenes, with n ranging from 6 to 15, are developed, expanding the family of these macrocycles.[1][9]
- Subsequent Years: A multitude of functionalization techniques are established, allowing for the introduction of various chemical groups onto the pillararene scaffold. These methods include monofunctionalization, difunctionalization, rim differentiation, and perfunctionalization, enabling the tuning of solubility, binding properties, and reactivity.[13][14][15]
- Present: Pillararenes are now recognized as key players in supramolecular chemistry, with applications in drug delivery, sensing, catalysis, and the development of novel supramolecular polymers and mechanically interlocked molecules.[8][16][17][18]



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Synthesis and Functionalization

A key factor in the rapid growth of pillararene chemistry is the relative ease of their synthesis and the versatility of their functionalization.

General Synthesis

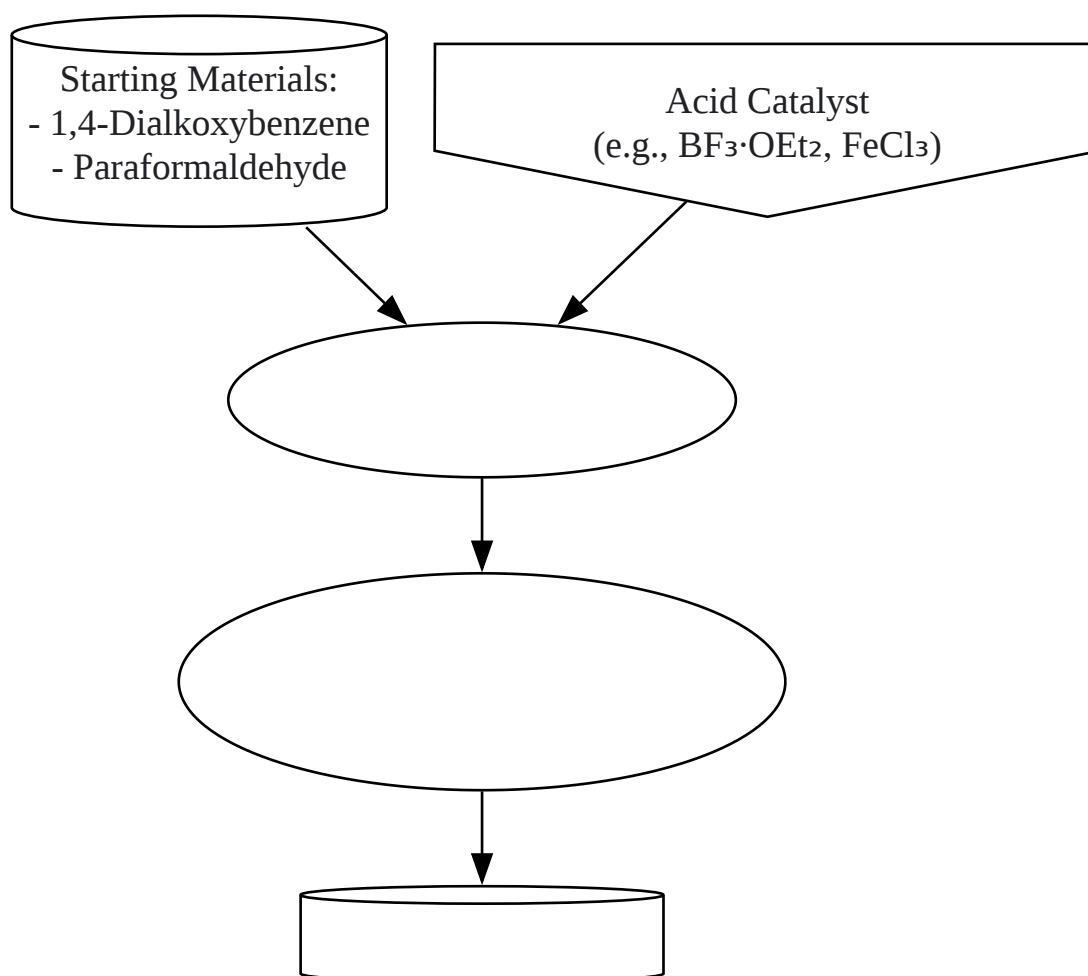
Pillararenes are typically synthesized via a one-pot Friedel-Crafts cyclooligomerization reaction. [2][19][20] The most common method involves the condensation of a 1,4-dialkoxybenzene

derivative with paraformaldehyde in the presence of an acid catalyst.[7]

Catalysts:

- Lewis Acids: Boron trifluoride etherate ($\text{BF}_3 \cdot \text{O}(\text{C}_2\text{H}_5)_2$) and iron(III) chloride (FeCl_3) are commonly used.[7]
- Brønsted Acids: Strong acids like trifluoromethanesulfonic acid (TfOH) or p-toluenesulfonic acid (PTSA) can also effectively catalyze the reaction.[7][19]

The choice of solvent and monomer concentration can influence the size of the pillar[n]arene produced. For example, using dichloromethane as a solvent tends to favor the formation of pillar[1]arene, while chloroform can selectively yield pillar[14]arene as the major product.[21]



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Functionalization Strategies

The ability to introduce a wide range of functional groups onto the pillararene scaffold is crucial for tailoring their properties for specific applications. The primary methods for functionalization are:[\[13\]](#)[\[14\]](#)

- **Perfunctionalization:** This involves modifying all of the alkoxy groups on both rims of the pillararene. A common approach is to first dealkylate the alkoxy groups (e.g., methoxy groups) to yield the per-hydroxylated pillararene, which serves as a versatile platform for subsequent etherification or esterification reactions.[\[14\]](#)
- **Monofunctionalization and Difunctionalization:** These strategies allow for the introduction of one or two different functional groups, respectively. This can be achieved through co-cyclization of different monomers or by selective deprotection and subsequent modification of a pre-formed pillararene.[\[15\]](#)
- **Rim Differentiation:** This allows for the creation of pillararenes with different functionalities on the upper and lower rims, leading to more complex and tailored host molecules.[\[22\]](#)

Quantitative Data: Host-Guest Properties

The electron-rich cavity of pillararenes allows them to form stable host-guest complexes with a variety of electron-deficient guest molecules, including pyridinium and imidazolium salts, and dihaloalkanes.[\[13\]](#)[\[23\]](#) The binding strength is typically quantified by the association constant (K_a).

Host Molecule	Guest Molecule	Solvent	Association Constant (K_a , M^{-1})	Reference
Per-ethoxypillar[1]arene	1,4-Dicyanobutane	Chloroform	2.1×10^3	[23]
Per-ethoxypillar[1]arene	1,6-Dicyanohexane	Chloroform	1.2×10^4	[23]
Per-ethoxypillar[1]arene	1,8-Dicyanooctane	Chloroform	3.2×10^3	[23]
Water-soluble carboxylated Pillar[14]arene	Paraquat	D ₂ O	1.5×10^5	[24]
Per-methoxypillar[1]arene	Silver Trifluoroacetate	CDCl ₃ /CD ₃ CN	2.6×10^3	[25]
Per-ethoxypillar[1]arene	Silver Trifluoroacetate	CDCl ₃ /CD ₃ CN	4.3×10^3	[25]

Note: Binding constants can vary significantly depending on the specific host-guest pair, solvent, and temperature.

Key Experimental Protocols

The following protocols are generalized from procedures reported in the literature and provide a framework for the synthesis of a common pillararene.

Protocol 1: Synthesis of 1,4-Dimethoxypillar[1]arene

This protocol is based on the original discovery by Ogoshi et al.[6][7]

Materials:

- 1,4-Dimethoxybenzene
- Paraformaldehyde
- Boron trifluoride diethyl etherate ($\text{BF}_3 \cdot \text{O}(\text{C}_2\text{H}_5)_2$)
- 1,2-Dichloroethane (anhydrous)
- Methanol
- Chloroform

Procedure:

- A solution of 1,4-dimethoxybenzene and paraformaldehyde in anhydrous 1,2-dichloroethane is prepared in a flask under an inert atmosphere (e.g., nitrogen or argon).
- The solution is cooled in an ice bath.
- $\text{BF}_3 \cdot \text{O}(\text{C}_2\text{H}_5)_2$ is added dropwise to the cooled solution with stirring.
- The reaction mixture is stirred at room temperature for a short period (e.g., 30 minutes). The progress can be monitored by Thin Layer Chromatography (TLC).
- The reaction is quenched by the addition of methanol.
- The solvent is removed under reduced pressure.
- The resulting solid residue is washed with methanol to remove unreacted monomers and linear oligomers.
- The crude product is purified by recrystallization from chloroform/methanol or by column chromatography to yield pure 1,4-dimethoxypillar[1]arene as a white solid.

Protocol 2: Synthesis of Per-hydroxylated Pillar[1]arene (Pillar[1]arene)

This protocol involves the demethylation of the methoxy-substituted precursor.[2]

Materials:

- 1,4-Dimethoxypillar[1]arene
- Boron tribromide (BBr_3)
- Dichloromethane (anhydrous)
- Methanol
- Water

Procedure:

- 1,4-Dimethoxypillar[1]arene is dissolved in anhydrous dichloromethane in a flask under an inert atmosphere.
- The solution is cooled to a low temperature (e.g., $-78\text{ }^\circ\text{C}$) using a dry ice/acetone bath.
- A solution of BBr_3 in dichloromethane is added dropwise to the cooled solution.
- The reaction mixture is allowed to slowly warm to room temperature and stirred for several hours (e.g., 12-24 hours).
- The reaction is carefully quenched by the slow addition of methanol, followed by water.
- The organic solvent is removed under reduced pressure.
- The resulting precipitate is collected by filtration, washed thoroughly with water, and dried under vacuum to yield the per-hydroxylated pillar[1]arene.

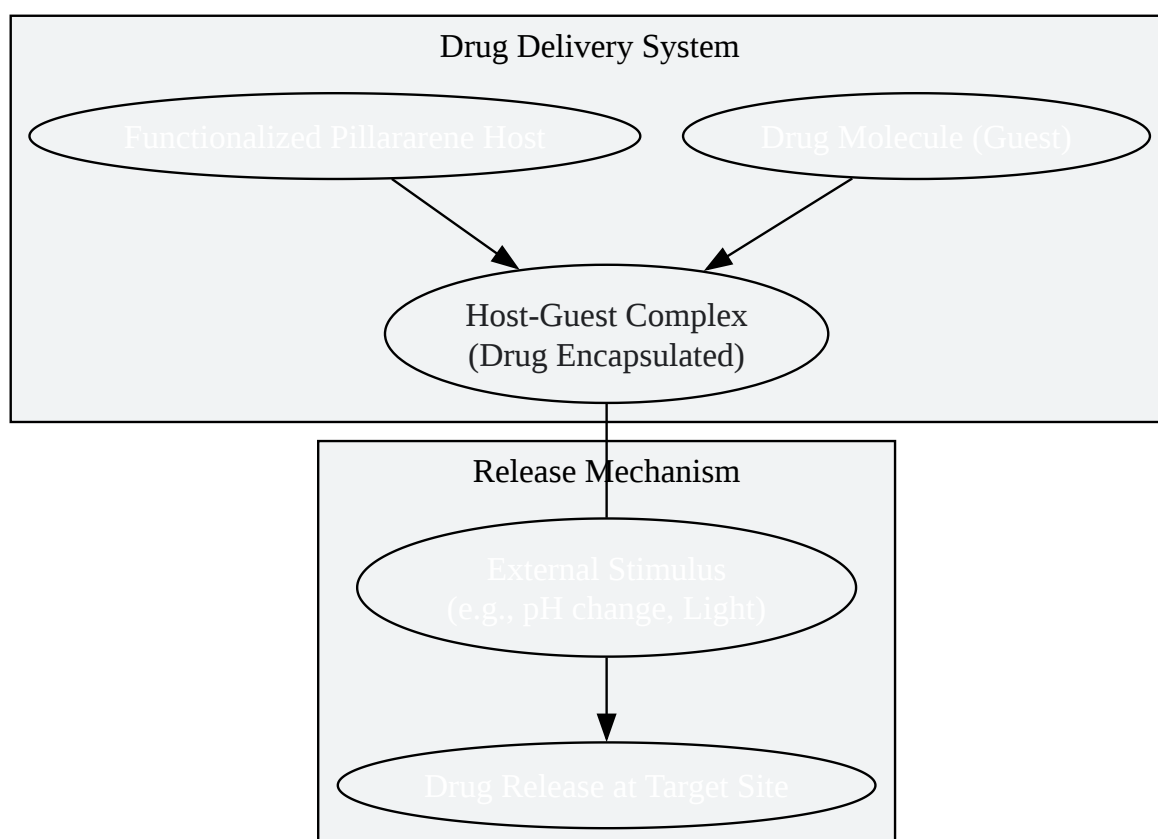
Applications in Drug Development

The unique properties of pillararenes make them promising candidates for applications in the pharmaceutical and biomedical fields.[8][11] Their well-defined, hydrophobic cavity can

encapsulate drug molecules, while their exterior can be functionalized with hydrophilic groups to ensure biocompatibility and water solubility.[17][26]

Key Application Areas:

- **Drug Delivery:** Pillararene-based systems can act as carriers for targeted drug delivery.[8] The release of the drug can be triggered by external stimuli such as changes in pH, redox potential, or light.[8]
- **Bio-sensing:** Functionalized pillararenes can be designed to selectively bind to specific biomolecules, enabling their detection and quantification.
- **Artificial Transmembrane Channels:** Amphiphilic pillararenes can self-assemble into vesicles and have been used to construct artificial channels for the transport of ions and small molecules across cell membranes.[16]



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Conclusion and Future Outlook

In the short time since their discovery, pillar-shaped macrocyclic hosts have established themselves as a fundamental and versatile class of molecules in supramolecular chemistry. Their beautiful symmetry, accessible synthesis, and tunable properties have fueled a rapid expansion of their chemistry and applications. For researchers in drug development, pillararenes offer a novel and powerful scaffold for creating sophisticated delivery systems, sensors, and therapeutic agents. The ongoing exploration of new functionalization methods and larger pillararene structures, combined with a deeper understanding of their host-guest interactions, promises to unlock even more advanced applications in the years to come.

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